

# An In-depth Technical Guide to 2-Ethynylfuran: Synthesis, Safety, and Scientific Applications

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## Compound of Interest

Compound Name: 2-Ethynylfuran

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## Abstract

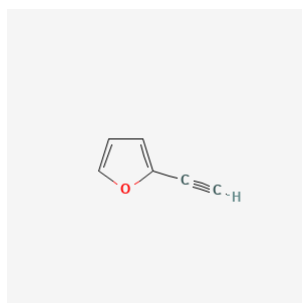
This technical guide provides a comprehensive overview of **2-ethynylfuran**, a heterocyclic compound of interest in organic synthesis and medicinal chemistry. This document details its chemical identity, safety information, and a detailed experimental protocol for its synthesis via Sonogashira coupling. Furthermore, it explores the potential biological activities and reactivity of **2-ethynylfuran**, offering insights for its application in research and drug development.

## Chemical Identity and Safety Data

### Chemical Identification

Property	Value	Reference
Chemical Name	2-Ethynylfuran	
Synonyms	2-Furanylacetylene	
CAS Number	18649-64-4	[1]
Molecular Formula	C <sub>6</sub> H <sub>4</sub> O	
Molecular Weight	92.09 g/mol	

Structure



## Physical and Chemical Properties

Property	Value
Appearance	Not specified (likely a liquid)
Boiling Point	Not specified
Melting Point	Not specified
Density	Not specified
Solubility	Not specified

## Safety and Handling

**2-Ethynylfuran** is a chemical that requires careful handling in a laboratory setting. The following safety information is derived from safety data sheets (SDS) for similar furan and alkyne compounds, as a specific SDS for **2-ethynylfuran** was not readily available. Researchers should always consult the specific SDS for any chemical before use.

Hazard Statements:

- Highly flammable liquid and vapor.
- May be harmful if swallowed.
- Causes skin irritation.
- Causes serious eye irritation.
- May cause respiratory irritation.

Precautionary Statements:

- Keep away from heat, sparks, open flames, and hot surfaces. No smoking.
- Keep container tightly closed.
- Ground/bond container and receiving equipment.
- Use explosion-proof electrical/ventilating/lighting equipment.
- Use only non-sparking tools.
- Take precautionary measures against static discharge.
- Wash skin thoroughly after handling.
- Wear protective gloves/protective clothing/eye protection/face protection.
- IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.
- IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

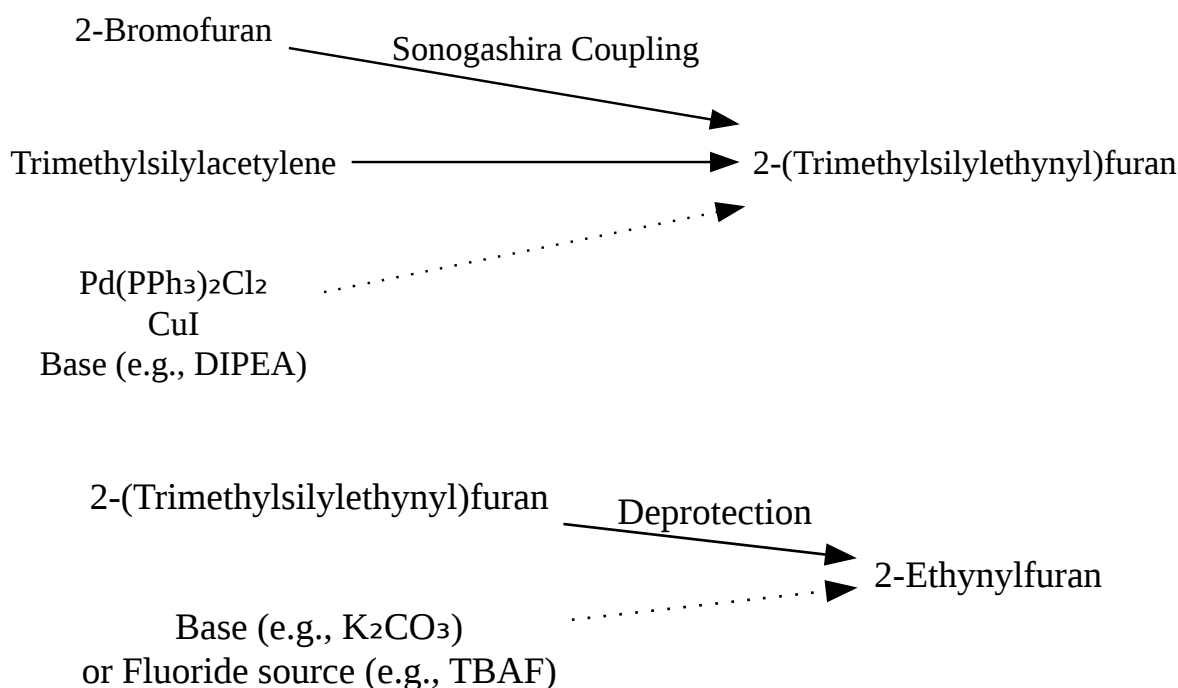
## Experimental Protocols: Synthesis of 2-Ethynylfuran

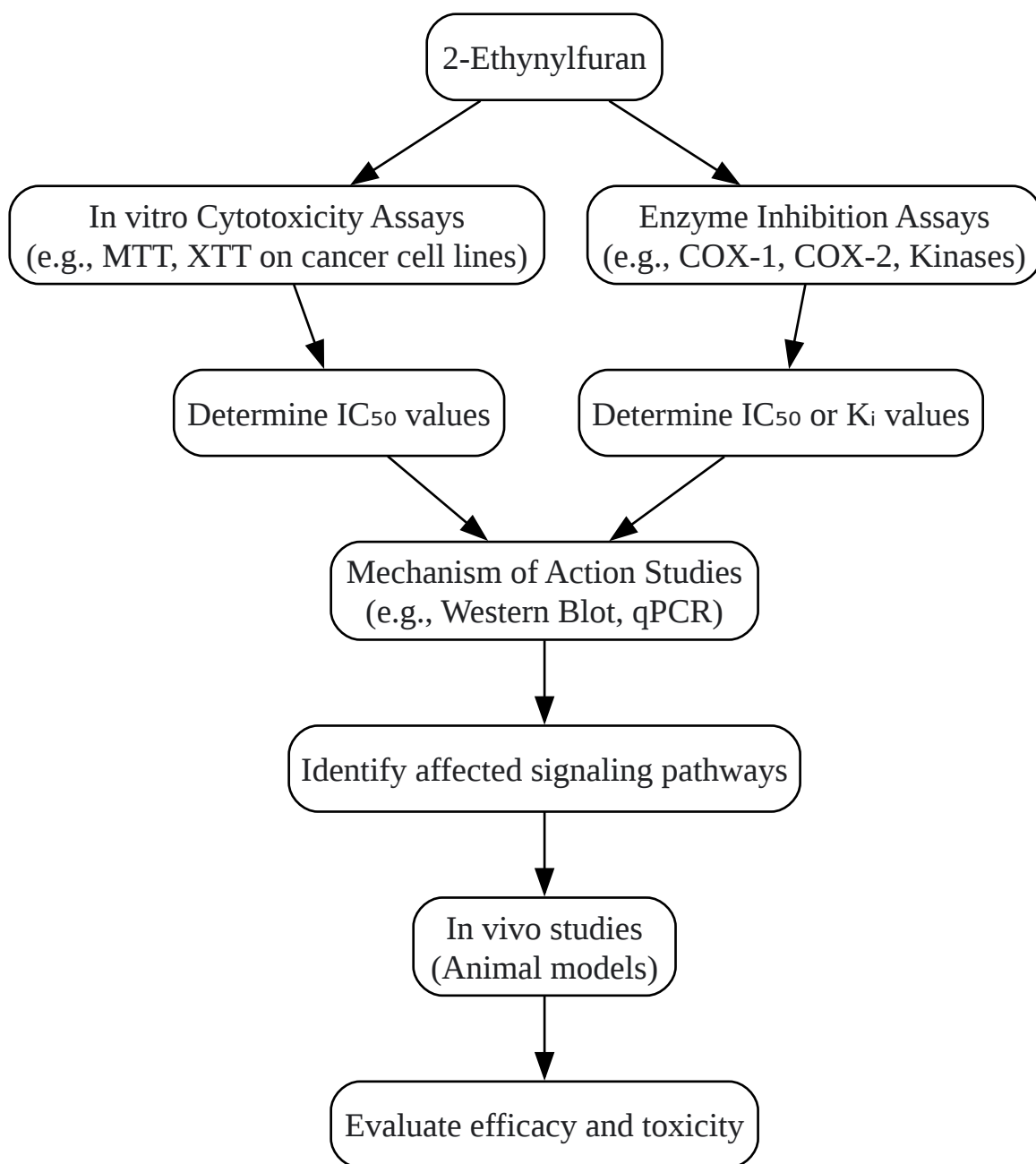
The primary method for the synthesis of **2-ethynylfuran** is the Sonogashira cross-coupling reaction. This reaction involves the coupling of a vinyl or aryl halide with a terminal alkyne, catalyzed by a palladium-copper system. A two-step procedure is typically employed for the synthesis of **2-ethynylfuran**, starting from the readily available 2-bromofuran.

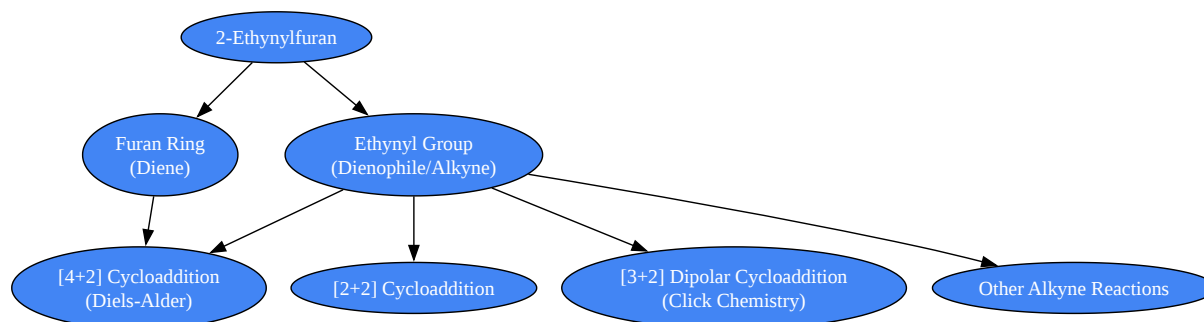
## Step 1: Sonogashira Coupling of 2-Bromofuran with Trimethylsilylacetylene

This step introduces the ethynyl group in a protected form using trimethylsilylacetylene, which is a safer and easier-to-handle alternative to acetylene gas.

Reaction Scheme:







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